

Essential Safety and Handling Protocols for Voxelotor

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Compound of Interest

Compound Name: Voxelotor

Cat. No.: B611706

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Crucial Safety Update: Global Withdrawal of **Voxelotor** (Oxbryta®)

In September 2024, Pfizer announced the voluntary withdrawal of **Voxelotor** (marketed as Oxbryta®) from all global markets. This decision was based on clinical data indicating that the overall benefits of the treatment no longer outweigh the risks, citing an imbalance in vaso-occlusive crises and fatal events. Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the UK's Medicines and Healthcare products Regulatory Agency (MHRA), have alerted healthcare professionals and patients, advising an immediate halt to prescribing the medication.

For laboratory and research professionals, this means all ongoing clinical trials and expanded access programs have been discontinued. The primary handling of **Voxelotor** will now involve the return and disposal of existing stock. It is imperative to follow the specific return instructions provided by the manufacturer or distributor.

Hazard Identification and Classification

Voxelotor's hazard classification varies across different safety data sheets (SDS). One source classifies it as a hazardous substance, while others do not. Given the conflicting information and the principle of universal precaution in a laboratory setting, it is prudent to handle **Voxelotor** as a potentially hazardous chemical.

According to one SDS, **Voxelotor** is classified as:

- Harmful if swallowed (Acute toxicity, oral - Category 4)
- Harmful in contact with skin (Acute toxicity, dermal - Category 4)
- Causes skin irritation (Skin corrosion/irritation - Category 2)
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)
- Harmful if inhaled (Acute toxicity, inhalation - Category 4)
- May cause respiratory irritation (Specific target organ toxicity, single exposure - Category 3)

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, a combination of engineering controls and personal protective equipment is essential.

Engineering Controls:

- Work in a well-ventilated area. Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.
- Ensure safety showers and eye wash stations are readily accessible.

Personal Protective Equipment: The following table summarizes the recommended PPE for handling **Voxelotor**.

Protection Type	Required PPE	Specifications & Guidelines
Eye/Face Protection	Safety goggles with side-shields or a face shield.	Must be worn whenever there is a risk of splashing or aerosolization.
Hand Protection	Protective, impervious gloves (e.g., Nitrile).	Select gloves tested against chemotherapy drugs (ASTM D6978-05). Change gloves immediately if contaminated or damaged. For extensive handling, consider double-gloving.
Skin & Body Protection	Impervious clothing, such as a disposable gown or lab coat.	Gowns should be worn during all activities involving the compound, including handling waste and cleaning spills.
Respiratory Protection	A suitable respirator (e.g., NIOSH-approved N95).	Required when there is a risk of inhaling dust, fumes, or aerosols, such as when handling the powdered form or cleaning up spills.

Operational and Disposal Plans

The following procedural guidance ensures the safe handling and disposal of **Voxelotor**, particularly in light of its market withdrawal.

Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure all engineering controls are functional. Put on all required PPE: safety goggles, impervious gown, and two pairs of nitrile gloves.
- **Handling:** Conduct all manipulations of **Voxelotor** powder within a certified chemical fume hood to prevent inhalation. Avoid the formation of dust and aerosols.

- **Post-Handling:** After handling, wipe down the work area with an appropriate decontaminating solution (e.g., alcohol). Remove and dispose of outer gloves and gown in a designated hazardous waste container. Wash hands thoroughly with soap and water.

First Aid Measures

Exposure Route	Immediate Action Required
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and seek medical attention.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Spill Management Protocol

- **Evacuate & Secure:** Evacuate non-essential personnel from the spill area. Ensure the area is well-ventilated.
- **Don PPE:** Wear full PPE, including a respirator, impervious gown, double gloves, and eye protection.
- **Contain & Clean:** Prevent further leakage or spillage. Absorb liquid spills with an inert, liquid-binding material (e.g., diatomite). For solid spills, carefully collect the material to avoid creating dust.
- **Decontaminate:** Decontaminate the spill area and equipment by scrubbing with alcohol or another suitable solvent.

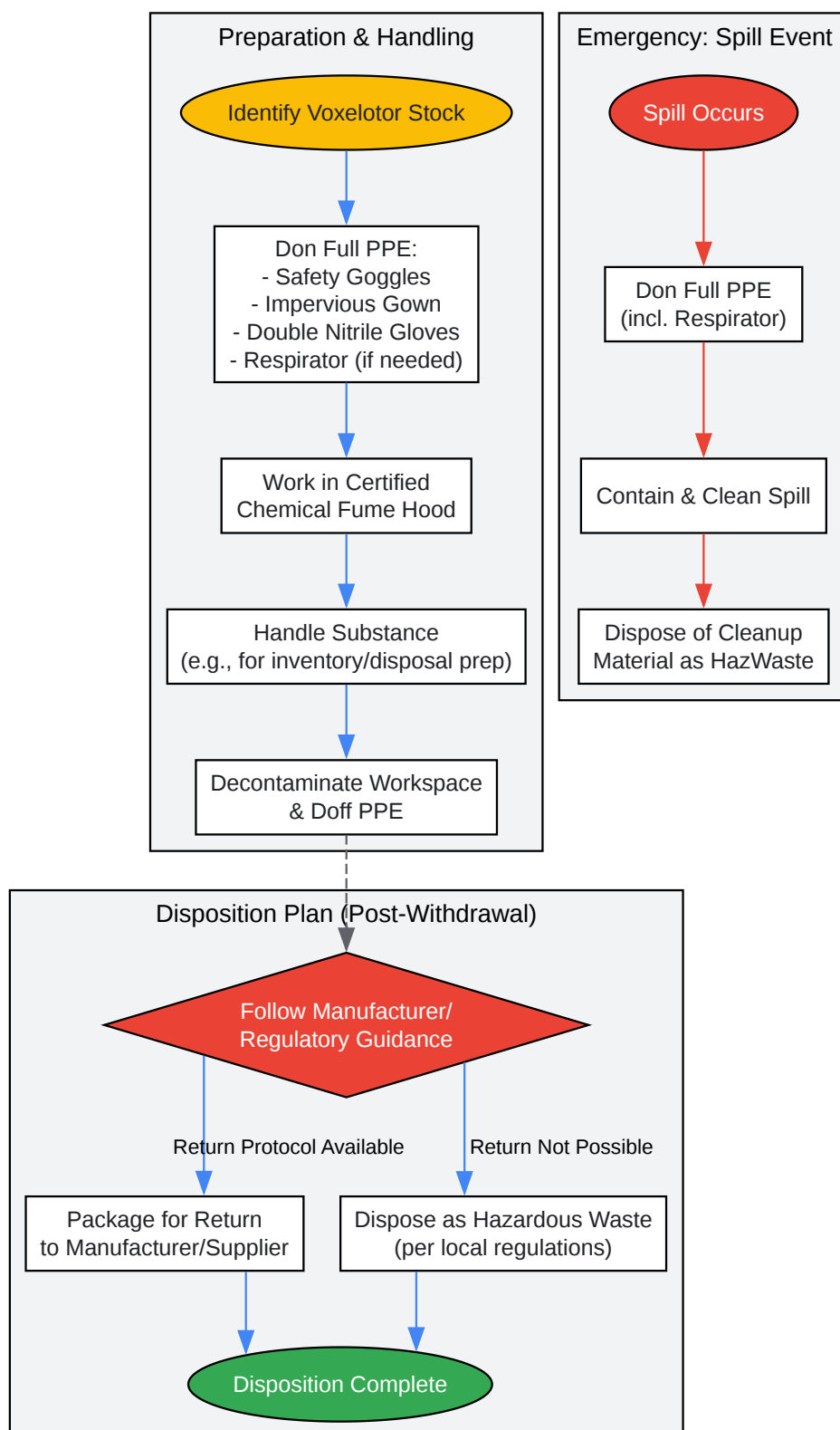
- **Dispose:** Collect all contaminated materials, including absorbents and used PPE, in a sealed, labeled container for hazardous waste disposal according to institutional and local regulations.

Disposal Plan

Due to the global market withdrawal, the primary disposal route is to return the product.

- **Product Return:** Follow the recall instructions issued by Pfizer and your institution. Patients were instructed to return the product to the dispensing pharmacy or homecare company. Research institutions should follow similar protocols.
- **Waste Disposal:** If the product cannot be returned, it must be disposed of as hazardous chemical waste. Do not discard it in regular trash or down the drain. All waste materials, including empty containers, contaminated PPE, and spill cleanup materials, must be placed in sealed, properly labeled containers and disposed of through a licensed hazardous waste contractor, in accordance with all federal, state, and local regulations.

Voxelotor Handling and Disposition Workflow



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Caption: Workflow for handling **Voxelotor** following its market withdrawal.

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